

Navigating the Commercial Landscape of Crotononitrile: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Crotononitrile

CAS No.: 627-26-9

Cat. No.: B1212536

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This technical guide provides an in-depth overview of the commercial availability, suppliers, and key technical data of **Crotononitrile** (CAS No: 4786-20-3), a versatile reagent in organic synthesis and a subject of interest in toxicological studies. Aimed at researchers, scientists, and drug development professionals, this document consolidates essential information to facilitate procurement and application of this chemical compound.

Commercial Availability and Suppliers

Crotononitrile, also known as 2-butenenitrile, is commercially available from a range of chemical suppliers, catering to both research and bulk quantity requirements. The compound is typically offered as a mixture of (E) and (Z)-isomers, with the (E)-isomer being the major component. High-purity grades are also available for applications demanding stringent quality control.

Key suppliers for **Crotononitrile** include major international chemical companies as well as specialized manufacturers. The following tables summarize the readily available commercial offerings for **Crotononitrile**, providing a comparative overview of suppliers, purity levels, and available quantities. Pricing information is subject to fluctuation and should be confirmed with the respective suppliers.

Table 1: Commercial Suppliers of **Crotononitrile** (Mixture of cis and trans isomers)

Supplier	Product Name	CAS Number	Purity	Available Quantities
Sigma-Aldrich	Crotononitrile, mixture of cis and trans	4786-20-3	99%	5 mL, 100 mL, 500 mL[1][2]
Smolecule	Crotononitrile	627-26-9	In Stock	Varies
Godavari Biorefineries Ltd.	Crotonitrile (Mixture of Cis & Trans Isomer)	4786-20-3	Min 98.00%	HDPE Drums, ISO tank[3]
ChemicalBook	Crotononitrile (pract)	4786-20-3	97%-99.9%	1 kg and other quantities[4]
BuyersGuideChem	Crotononitrile	4786-20-3	Varies	Varies
TCI Chemicals	trans-Crotononitrile (contains ca. 20% cis- isomer)	627-26-9	>75.0%(GC)	Varies[5]

Table 2: Commercial Suppliers of trans-**Crotononitrile**

Supplier	Product Name	CAS Number	Purity	Available Quantities & Indicative Pricing
Synscale Tech Inc.	trans-Crotononitrile	627-26-9	98%	1 kg (900), 20kg(900) , 20kg (5300), 100 kg (inquiry), 1 ton (inquiry)[6]

Technical Data and Safety Information

Crotononitrile is a clear, colorless to light yellow liquid with a pungent odor. It is a flammable and toxic compound, and appropriate safety precautions must be observed during handling and storage. For detailed safety information, always refer to the latest Safety Data Sheet (SDS) provided by the supplier.

Table 3: Physicochemical Properties of **Crotononitrile**

Property	Value	Reference
Molecular Formula	C4H5N	[7][8]
Molecular Weight	67.09 g/mol	[7][8]
Boiling Point	120-121 °C	
Density	0.824 g/mL at 25 °C	
Flash Point	16 °C	[9]
Solubility	Soluble in water (25 g/L at 25 °C)	

Safety Summary:

Crotononitrile is classified as a highly flammable liquid and vapor. It is harmful if swallowed, causes skin and serious eye irritation.^{[5][9]} Personal protective equipment (PPE), including safety goggles, gloves, and a respirator, should be worn when handling this chemical. Work should be conducted in a well-ventilated area, preferably a fume hood.

Applications in Organic Synthesis

Crotononitrile is a valuable building block in organic synthesis due to the presence of both a reactive nitrile group and a carbon-carbon double bond. It participates in a variety of chemical transformations to construct more complex molecules, particularly nitrogen-containing heterocycles which are prevalent in pharmaceuticals and agrochemicals.

Baylis-Hillman Reaction

The Baylis-Hillman reaction is a carbon-carbon bond-forming reaction between an aldehyde and an activated alkene, catalyzed by a nucleophile such as a tertiary amine or phosphine.

Crotononitrile can serve as the activated alkene component in this reaction.

Experimental Protocol: Baylis-Hillman Reaction of **Crotononitrile** with Benzaldehyde

- Reactants: **Crotononitrile**, Benzaldehyde, 1,4-diazabicyclo[2.2.2]octane (DABCO) as a catalyst.
- Procedure: To a stirred solution of benzaldehyde (1.0 equiv) and DABCO (0.1 equiv) in a suitable solvent (e.g., THF or acetonitrile), **crotononitrile** (1.2 equiv) is added dropwise at room temperature. The reaction mixture is stirred for a specified time (typically 24-48 hours) and monitored by thin-layer chromatography (TLC).
- Work-up: Upon completion, the reaction is quenched with a saturated aqueous solution of ammonium chloride. The aqueous layer is extracted with an organic solvent (e.g., ethyl acetate). The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure.
- Purification: The crude product is purified by column chromatography on silica gel to afford the desired Baylis-Hillman adduct.

The workflow for a typical Baylis-Hillman reaction is illustrated below:



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Baylis-Hillman Reaction Workflow

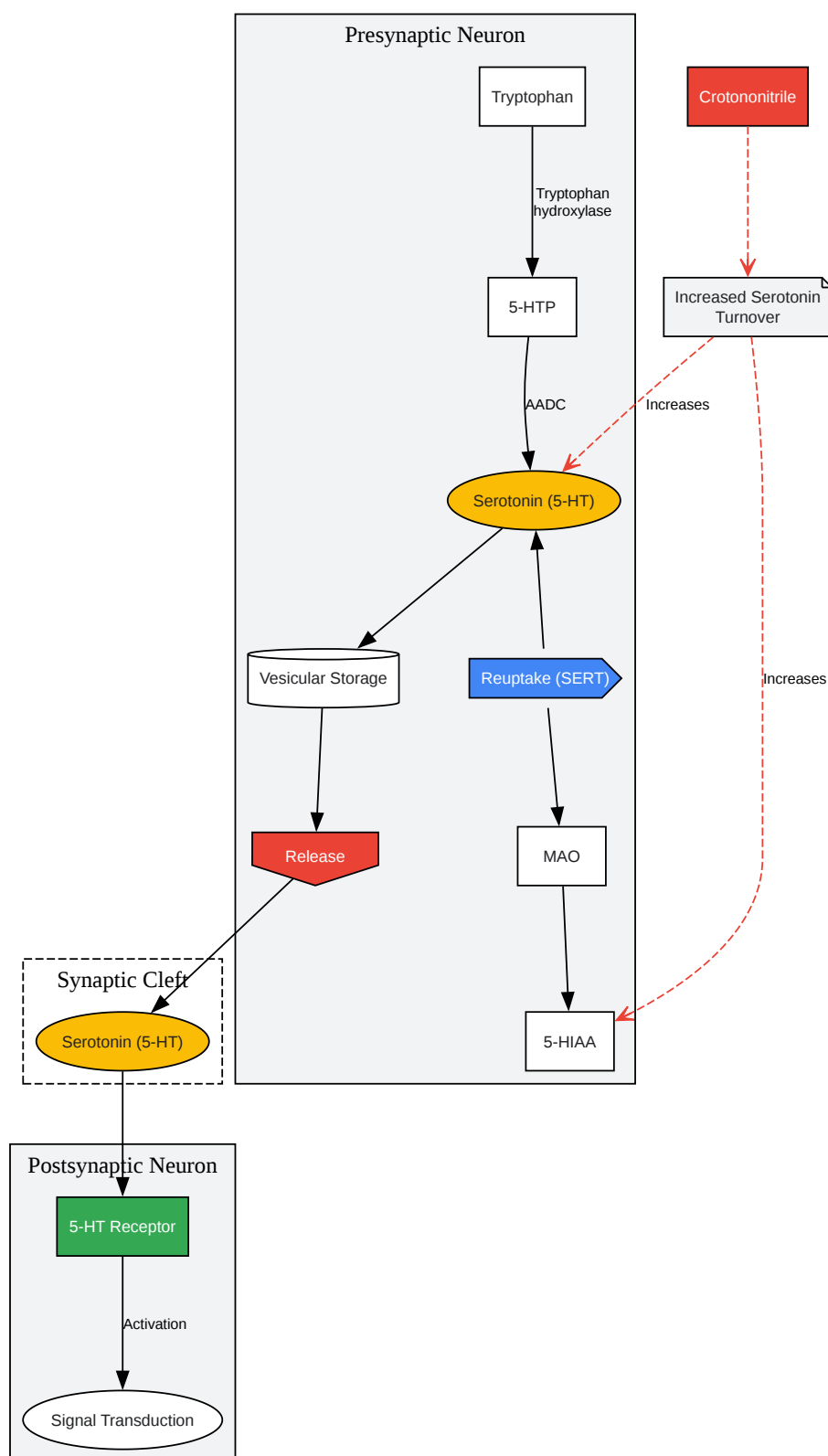
Biological Activity and Toxicological Profile

Crotononitrile is recognized for its neurotoxic effects.[7] Studies have indicated that it can cause injury to the skin, eyes, and respiratory tract upon exposure.[7] The toxicological properties of **crotononitrile** are an active area of research, with studies suggesting a potential link to the serotonergic system.

Neurotoxicity and the Serotonergic System

Research in animal models has shown that administration of **crotononitrile** can induce behavioral abnormalities. These effects are thought to be mediated, at least in part, by an enhancement of the serotonergic system. Studies have reported increased levels of serotonin (5-HT) and its metabolite, 5-hydroxyindoleacetic acid (5-HIAA), in the brain following exposure to **crotononitrile**. This suggests that **crotononitrile** may interfere with the normal regulation of serotonin, a key neurotransmitter involved in mood, cognition, and motor function.

The proposed mechanism involves an increase in serotonin turnover, leading to an overstimulation of serotonergic pathways. This can result in the observed behavioral changes. The diagram below illustrates a simplified model of this proposed interaction.



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Proposed Interaction of **Crotonitrile** with the Serotonergic System

Conclusion

Crotononitrile is a readily available and versatile chemical intermediate with important applications in organic synthesis. Its commercial availability from a range of suppliers provides researchers with options for sourcing this reagent for their specific needs. A thorough understanding of its technical data and safety information is crucial for its safe handling and use. Further research into its biological activities, particularly its neurotoxic effects, will continue to shed light on its mechanism of action and potential toxicological implications. This guide serves as a foundational resource for professionals working with **Crotononitrile**, providing a comprehensive overview of its commercial landscape and key technical aspects.

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